

Application Notes and Protocols for Implementing AAPM TG-263 in Research

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Compound of Interest

Compound Name: TH-263

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Audience: Researchers, scientists, and drug development professionals in radiation oncology.

Introduction

The American Association of Physicists in Medicine (AAPM) Task Group 263 (TG-263) established a comprehensive set of guidelines to standardize nomenclature in radiation oncology.[1][2][3] This standardization addresses inconsistencies in the naming of anatomical structures (targets and organs-at-risk), and dose-volume histogram (DVH) metrics, which have historically been a significant barrier to pooling and analyzing data from multiple institutions.[4][5] For researchers, consistent nomenclature is a critical precursor for enhancing data quality, ensuring the reproducibility of studies, and enabling large-scale data aggregation for clinical trials, outcomes research, and big data analytics. Adherence to TG-263 facilitates the development of automated data extraction tools and quality assurance scripts, thereby improving workflow efficiency and safety in research and clinical practice.

These application notes provide a practical guide for implementing TG-263 standards within research protocols, from study design to data analysis.

Part 1: Core Recommendations of TG-263

Implementing TG-263 requires understanding its primary components: standardized naming for structures (targets and normal tissues) and a consistent format for describing dosimetric data.

1.1: Standardized Structure Nomenclature

TG-263 provides a master spreadsheet of over 700 structures with approved, standardized names. The goal is to eliminate ambiguity from clinician-specific or institution-specific naming conventions (e.g., "Cord" vs. "SpinalCord").

Key Principles for Non-Target Structures:

- **Character Limit:** All structure names are limited to 16 characters or fewer to ensure compatibility with various treatment planning systems.
- **No Special Characters:** Avoid special characters (e.g., @, #, %) that may be incompatible with certain software.
- **Pascal Case:** Use "PascalCase" for compound terms (e.g., "SpinalCord" instead of "spinal_cord" or "Spinal Cord").
- **Laterality:** Use suffixes _L and _R for left and right paired organs, respectively.

Key Principles for Target Volumes: TG-263 acknowledges the complexity of target naming and provides a structured, yet flexible, framework. A compliant target name is built from a series of components in a specific order.

Component	Description	Example
Target Type	The primary volume definition (e.g., GTV, CTV, PTV).	PTV
Target Descriptor	A descriptor for the target, such as the anatomical site or type.	PTVprostate
Dose Information	The prescription dose level, typically in cGy.	PTVprostate7000
Laterality	Suffix for left (_L), right (_R), or bilateral (_B).	PTVnodes_L
Qualifiers	Additional information, such as treatment phase or technique.	PTVboostVMAT

Part 2: Implementation Protocols for Research

Integrating TG-263 into a research workflow requires proactive steps during the design, execution, and analysis phases of a study.

Protocol 1: Integrating TG-263 into a New Research Protocol Document

This protocol outlines how to embed TG-263 compliance into the foundational document of a clinical trial or research study.

Methodology:

- **Define Structure Sets:** In the "Radiation Therapy" or "Treatment Planning" section of the protocol, explicitly state that all contoured structures must adhere to AAPM TG-263 nomenclature.
- **Create a Protocol-Specific Structure Table:** Append a table to the protocol document listing every anticipated target volume and organ-at-risk (OAR) for the study. For each structure, provide the exact TG-263 compliant name.
- **Specify DVH Metric Reporting:** In the "Data Analysis" section, define the exact TG-263 format for all DVH metrics that will be collected and analyzed. For example, specify V20Gy[%] for the percentage volume receiving 20 Gy, not "V20" or "Vol20Gy".
- **Mandate Compliance in Data Submission:** Clearly state that data submitted from participating institutions will be checked for TG-263 compliance and that non-compliant datasets will be returned for correction.

Protocol 2: Workflow for Retrospective Data Standardization

For retrospective studies or to prepare existing datasets for big data analysis, this protocol provides a method to map legacy structure names to the TG-263 standard.

Methodology:

- **Extract Existing Names:** Export a comprehensive list of all unique structure names from the existing dataset.
- **Manual Mapping:** A team of clinicians and physicists should review the list and map each legacy name to its corresponding TG-263 name. This step is crucial for resolving ambiguities (e.g., does "cord" refer to the true cord or a planning structure like "cord+3mm"?).
- **Develop a Synonym Dictionary:** Create a digital dictionary or lookup table (e.g., in CSV or JSON format) where each key is a legacy name and the value is the correct TG-263 name.
- **Automated Relabeling:** Use a script to iterate through the dataset, replacing each legacy structure name with its standardized counterpart from the synonym dictionary.
- **Quality Assurance:** A random sample of relabeled plans should be manually reviewed to validate the accuracy of the automated process.

Part 3: Quantitative Data and Standardized Tables

The core "quantitative data" of TG-263 is the nomenclature itself. The following tables provide examples of standardized names for common structures and DVH metrics, which should be used in research protocols and data collection forms.

Table 1: Example of TG-263 Standardized Structure Names

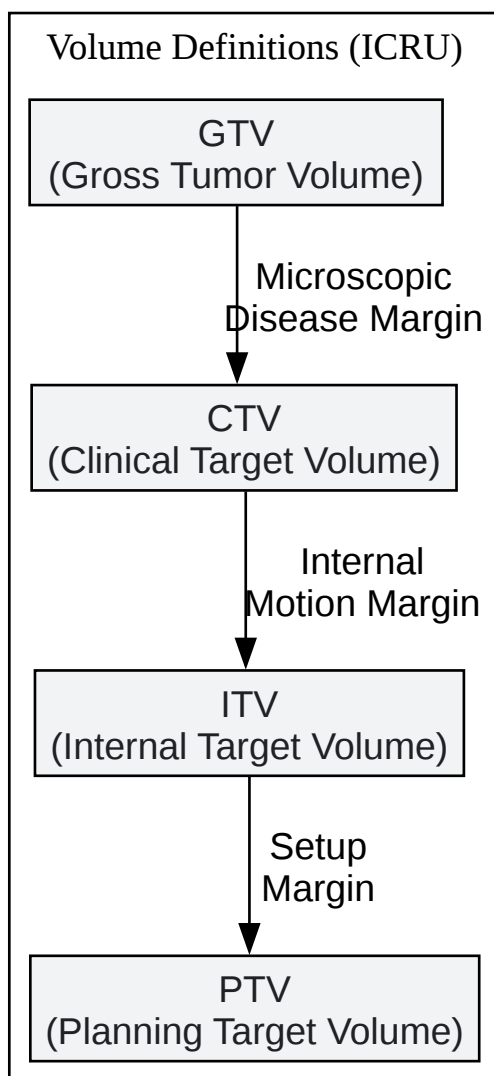
Common Ambiguous Name	TG-263 Compliant Name	Notes
Brainstem, BS	Brainstem	Use official name.
Left Parotid	Parotid_L	Suffix for laterality.
Cord	SpinalCord	Avoid abbreviations.
PTV 50.4 Gy	PTV5040	Dose in cGy, no decimals or units.
Bladder	Bladder	
Rectum	Rectum	
Heart	Heart	
Left Lung	Lung_L	Suffix for laterality.
Right Lung	Lung_R	Suffix for laterality.
Lungs	Lungs_B	Suffix for bilateral.

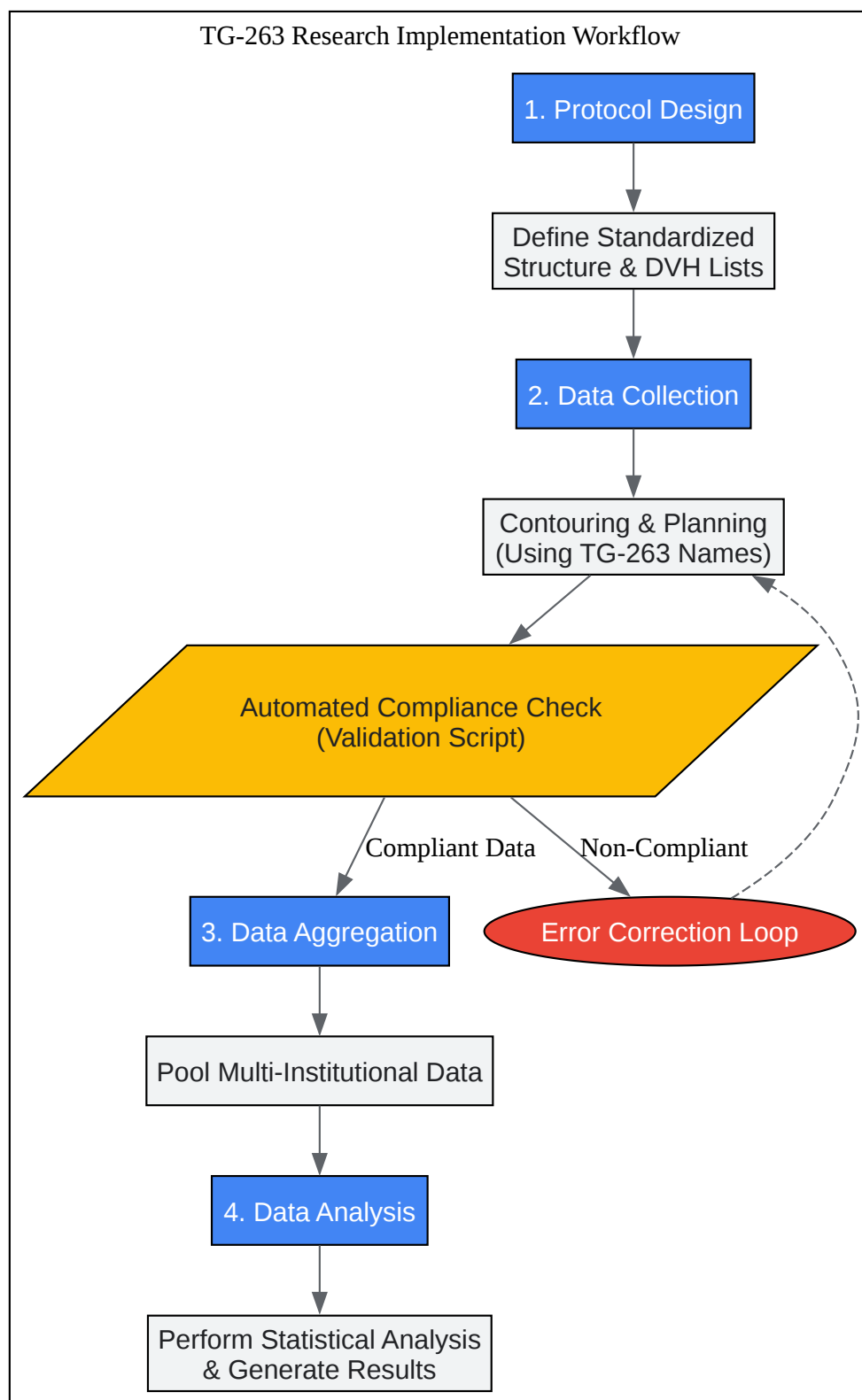
Table 2: Example of TG-263 Standardized DVH Metric Nomenclature

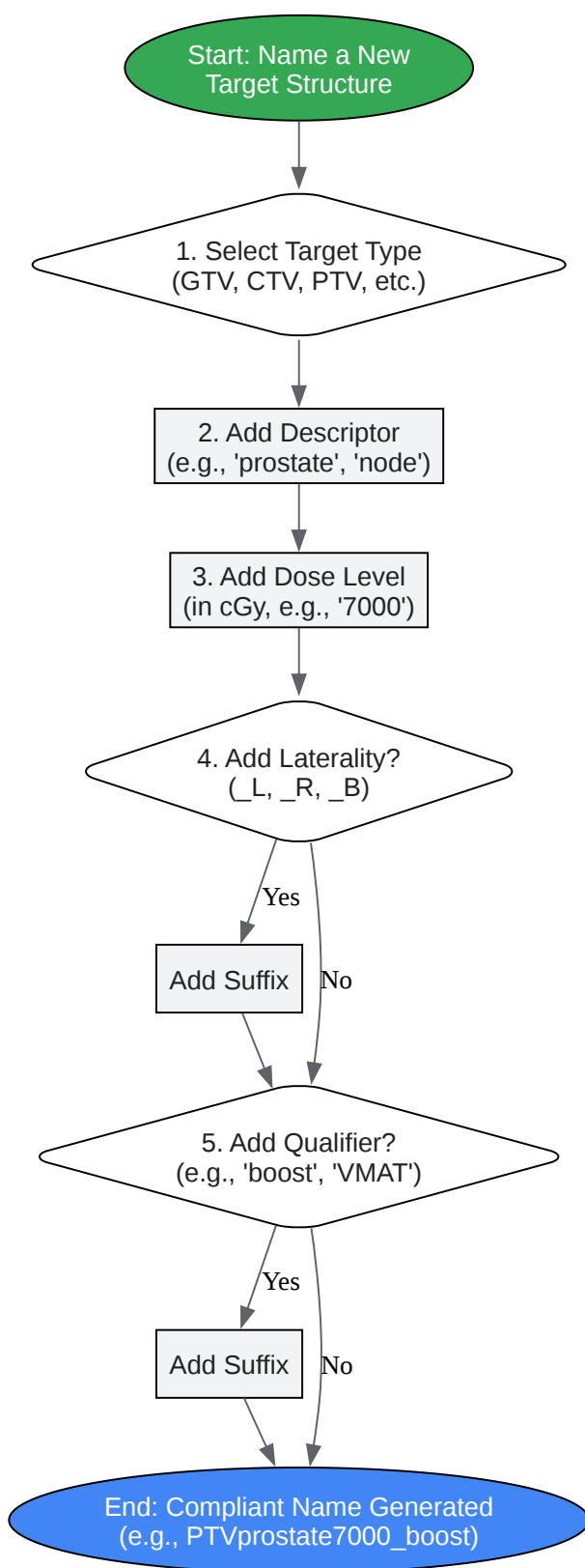
Metric Description	Incorrect/Ambiguous Format	TG-263 Compliant Format
Mean Dose to the Heart	Heart Mean, Dmean	Dmean[Gy]
Max Dose to the Spinal Cord	Cord Max, Dmax	Dmax[Gy]
Volume of Left Parotid receiving 20 Gy	V20	V20Gy[cc]
Percent Volume of Rectum receiving 50 Gy	V50%	V50Gy[%]
Dose to 95% of the PTV volume	D95	D95%[Gy]
Dose to 2cc of the Brainstem	D2cc	D2cc[Gy]

Part 4: Visualizing TG-263 Concepts and Workflows

Diagrams are essential for clarifying the relationships and processes involved in implementing TG-263.







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